

GSK2801: A Comparative Selectivity Analysis Against BRD4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK2801
CAS No.: 1619994-68-1
Cat. No.: B15569750

[Get Quote](#)

For researchers investigating epigenetic regulators, the precise selectivity of chemical probes is paramount. This guide provides a comparative analysis of **GSK2801**, a potent inhibitor of the BAZ2A and BAZ2B bromodomains, and its selectivity profile against Bromodomain-containing protein 4 (BRD4). To offer a clear benchmark, **GSK2801**'s activity is contrasted with established BET (Bromodomain and Extra-Terminal) family inhibitors renowned for their high affinity for BRD4, including (+)-JQ1, OTX-015, and I-BET762.

Overview of Inhibitor Selectivity

GSK2801 is a selective chemical probe for the bromodomains of BAZ2A and BAZ2B, with dissociation constants (Kd) of 257 nM and 136 nM, respectively[1][2][3]. While it demonstrates high potency for its primary targets, its activity against other bromodomain families is significantly lower. Notably, **GSK2801** exhibits over 50-fold selectivity for BAZ2A/B over BRD4[4]. Its main off-target interactions are with BRD9 and TAF1L[1][2][5].

In contrast, inhibitors such as (+)-JQ1, OTX-015, and I-BET762 are pan-BET inhibitors designed to target the acetyl-lysine binding pockets of BET family members, including BRD2,

BRD3, and BRD4, with high potency[6][7][8][9][10][11]. These compounds serve as valuable tools for studying the function of BRD4 in transcriptional regulation[12][13].

Quantitative Comparison of Inhibitor Potency

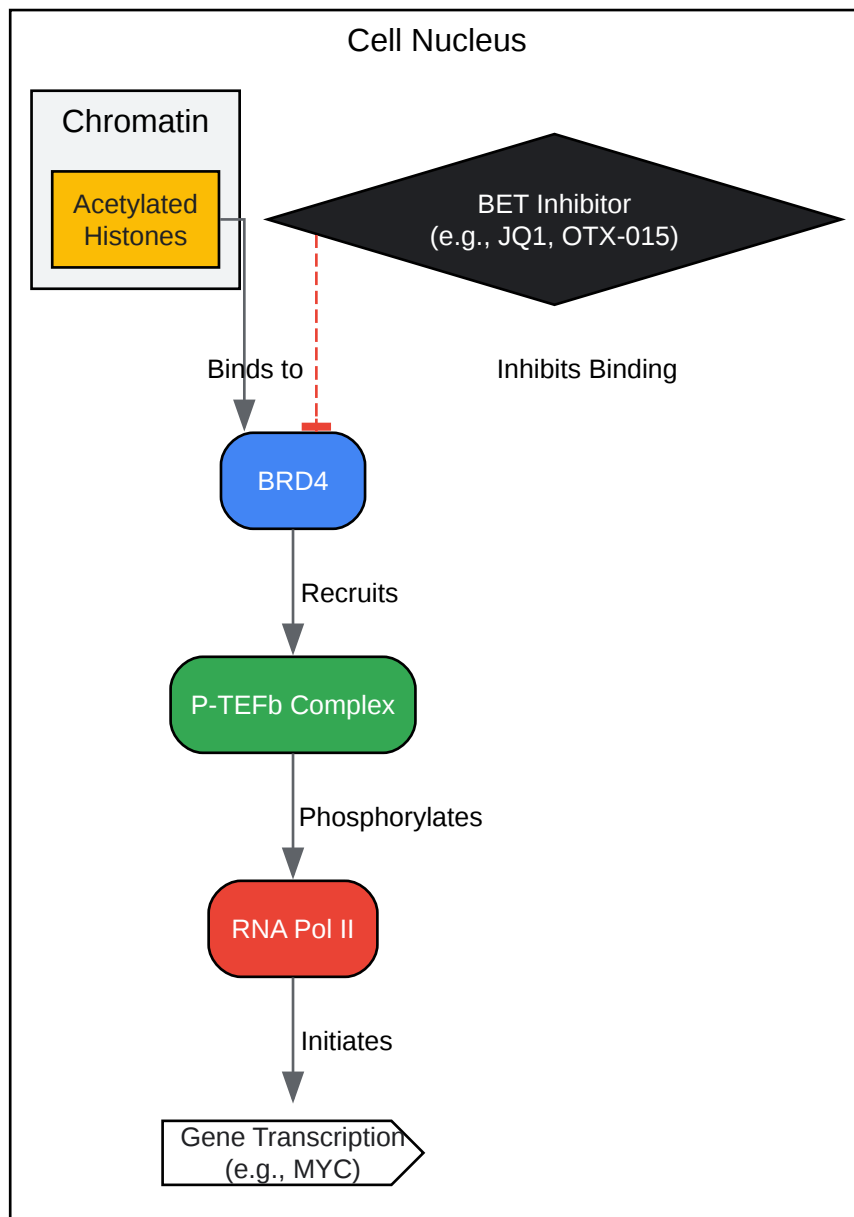
The following table summarizes the binding affinities and inhibitory concentrations of **GSK2801** and key BRD4 inhibitors. This data, gathered from various biochemical and cellular assays, highlights the differential selectivity profiles of these compounds.

Compound	Target(s)	Assay Type	Target Protein/Domain	IC50 (nM)	Kd (nM)	Reference
GSK2801	BAZ2A, BAZ2B	ITC	BAZ2A	-	257	[1][2][3]
ITC	BAZ2B	-	136	[1][2][3]		
ITC	BRD9	-	1100	[1][2]		
ITC	TAF1L(2)	-	3200	[1][2]		
BROMOscan	BRD4	>100,000	-			
(+)-JQ1	BET family	AlphaScreen	BRD4(BD1)	77	-	[12][14]
AlphaScreen	BRD4(BD2)	33	-	[12][14]		
ITC	BRD4(BD1)	-	~50	[12]		
ITC	BRD4(BD2)	-	~90	[12]		
OTX-015	BET family	Biochemical	BRD2, BRD3, BRD4	92-112	-	[7]
I-BET762	BET family	Various	BET Bromodomains	32.5 - 42.5	-	[8][14]

Mechanism of Action: BRD4 Inhibition

BET inhibitors like (+)-JQ1, OTX-015, and I-BET762 function by competitively binding to the acetyl-lysine binding pockets within the bromodomains of BRD4. This action displaces BRD4 from acetylated histones on chromatin, thereby preventing the recruitment of the Positive Transcription Elongation Factor b (P-TEFb) complex. The subsequent lack of RNA Polymerase

II phosphorylation leads to the suppression of target gene transcription, including key oncogenes like MYC.



[Click to download full resolution via product page](#)

Caption: Mechanism of BRD4 inhibition by BET inhibitors.

Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of experimental data. Below are outlines for key assays used to determine inhibitor selectivity and potency.

Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat change that occurs upon the binding of an inhibitor to its target protein, allowing for the determination of binding affinity (K_d), stoichiometry (n), and enthalpy (ΔH).

- **Sample Preparation:** Dialyze the purified bromodomain-containing protein and the inhibitor into the same buffer (e.g., 20 mM HEPES pH 7.5, 150 mM NaCl).
- **ITC Experiment:** Load the protein into the sample cell of the calorimeter and the inhibitor into the injection syringe.
- **Titration:** Perform a series of injections of the inhibitor into the protein solution at a constant temperature (e.g., 25°C).
- **Data Analysis:** Integrate the raw heat data to generate a binding isotherm, which is then fitted to a suitable binding model to determine the thermodynamic parameters.

AlphaScreen (Amplified Luminescent Proximity Homogeneous Assay)

This bead-based assay is a high-throughput method for assessing the inhibition of protein-protein interactions.

- **Reagent Preparation:** Use purified GST-tagged BRD4 bromodomain and a biotinylated histone H4 acetylated peptide.
- **Reaction Mixture:** In a 384-well plate, incubate the BRD4 protein, biotinylated histone peptide, and the test compound (e.g., **GSK2801** or a BET inhibitor) in assay buffer.
- **Bead Addition:** Add Glutathione Acceptor beads and Streptavidin-Donor beads. In the absence of an inhibitor, the beads are brought into proximity through the protein-peptide interaction, generating a luminescent signal.

- **Signal Detection:** Measure the AlphaScreen signal using a compatible plate reader. A decrease in signal indicates inhibition of the interaction.
- **Data Analysis:** Calculate IC50 values by plotting the signal intensity against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Cellular Proliferation Assay (MTT Assay)

This colorimetric assay measures the metabolic activity of cells as an indicator of cell viability and proliferation.

- **Cell Seeding:** Plate cells in a 96-well plate and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with serial dilutions of the inhibitor or vehicle control (DMSO) for a specified period (e.g., 72 hours).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate to allow for the formation of formazan crystals by metabolically active cells.
- **Solubilization:** Add a solubilization solution (e.g., DMSO or a detergent-based solution) to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle-treated control and determine the IC50 value from the dose-response curve.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery and Characterization of GSK2801, a Selective Chemical Probe for the Bromodomains BAZ2A and BAZ2B - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. medchemexpress.com [medchemexpress.com]
- 5. GSK2801 | Structural Genomics Consortium [thesgc.org]
- 6. Selective Small Molecule Induced Degradation of the BET Bromodomain Protein BRD4 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. BET inhibitor OTX015 targets BRD2 and BRD4 and decreases c-MYC in acute leukemia cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. researchgate.net [researchgate.net]
- 9. Bromodomain inhibitor OTX015 (MK-8628) combined with targeted agents shows strong in vivo antitumor activity in lymphoma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Inhibition of BET bromodomain proteins as a therapeutic approach in prostate cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. aacrjournals.org [aacrjournals.org]
- 12. Selective inhibition of BET bromodomains - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 13. oncotarget.com [oncotarget.com]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [GSK2801: A Comparative Selectivity Analysis Against BRD4]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15569750/docs#gsk2801-a-comparative-selectivity-analysis-against-brd4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)